

# scale-up production 5-Acetylsalicylamide industrial method

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## Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

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## Chemical Profile of 5-Acetylsalicylamide

The table below summarizes the key identifiers and physical properties of **5-Acetylsalicylamide** as reported in the search results [1] [2] [3].

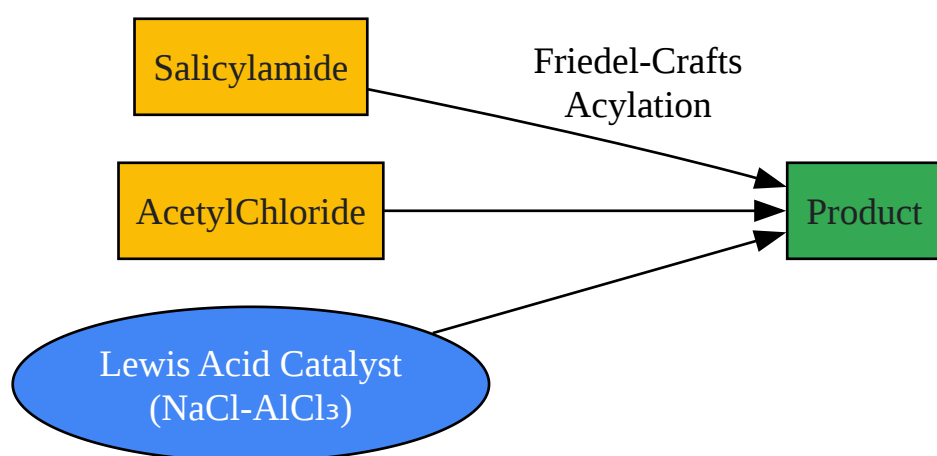
Property	Description
CAS Number	40187-51-7
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>3</sub>
Molecular Weight	179.17 g/mol
Synonyms	5-Acetyl-2-hydroxybenzamide
Melting Point	220 - 222 °C (literature value)
Appearance	White to light yellow powder or crystalline solid
Purity (Available)	>98.0%

## Synthetic Protocol: Laboratory Scale Method

The primary synthesis method found involves a **Friedel-Crafts acylation** of salicylamide, catalyzed by a **NaCl-AlCl<sub>3</sub> low melting point molten salt system** [2]. This method is noted for its high yield and regioselectivity, producing exclusively the 5-acetyl derivative.

### Reaction Scheme

The synthesis proceeds via the following pathway [2]:



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### Step-by-Step Procedure

- **Catalyst Preparation:** In a 100 mL three-neck flask equipped with a mechanical stirrer, condenser, thermometer, and dropping funnel, quickly add anhydrous aluminum chloride (8.64 g, 0.0648 mol) and sodium chloride (3.79 g, 0.0648 mol). Heat the mixture to 140°C with stirring until a homogeneous molten salt is formed (approximately 25 minutes) [2].
- **Reaction:** To the stable molten salt catalyst at 140°C, add salicylamide (5.00 g, 0.036 mol) with stirring. Then, slowly add acetyl chloride (3.39 g, 0.0432 mol) dropwise over about 10 minutes. Maintain the reaction temperature at 140°C and continue stirring for 0.5 hours to ensure completion [2].
- **Work-up:** After the reaction is complete, slowly add 60 mL of an acidic ice-water solution (comprising 1 mL concentrated hydrochloric acid and 59 mL water) to the reaction mixture over about 5 minutes. A yellowish solid will form. Continue stirring at room temperature for 30 minutes [2].

- **Isolation:** Filter the suspension to collect the light-yellow crude solid. Wash the solid three times with 5 mL portions of hot water (80°C) [2].
- **Purification:** Dissolve the crude product in 20 mL of ethanol and heat to reflux until fully dissolved. Recrystallize by cooling in an ice bath. Collect the crystals by filtration and dry at 80°C for 5 hours to obtain the final product, **5-Acetylsalicylamide**, as a white solid [2].

**Reported Yield:** 92.2% [2].

## Critical Scale-Up Considerations & Data Gaps

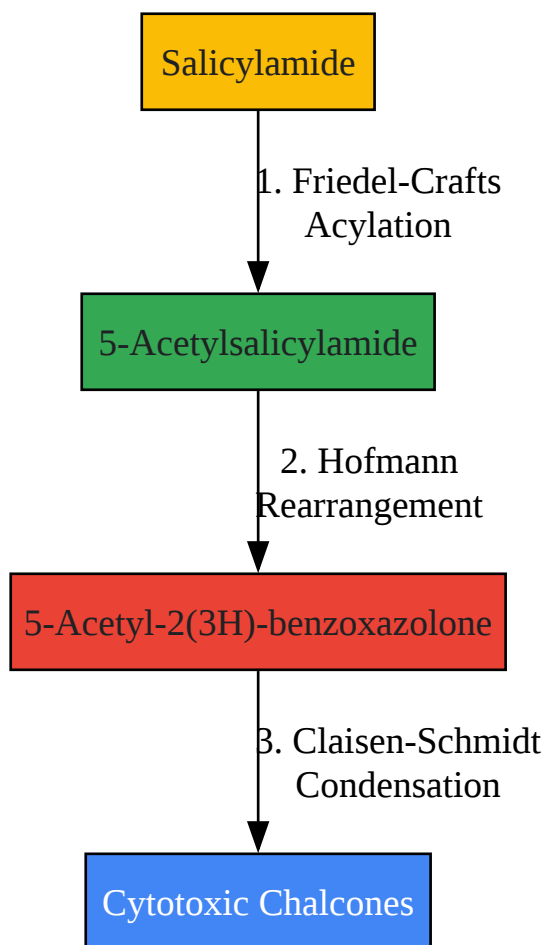
For industrial-scale production, several factors beyond the described laboratory method must be addressed. The table below outlines key considerations and identifies gaps in the available information.

Scale-Up Factor	Status in Search Results	Considerations for Industrial Production
Process Safety	Data Gap	Hazard classification indicates skin, eye, and respiratory irritation [1] [4]. A full Hazard and Operability Study (HAZOP) is needed for large-scale handling of materials like acetyl chloride and the molten salt catalyst.
Solvent & Waste Management	Partial Data	The lab method uses ethanol for recrystallization [2]. Scale-up requires evaluating solvent recovery, alternative greener solvents, and treatment of aqueous waste streams containing aluminum and chloride salts.
Process Optimization & Cost	Data Gap	Catalyst recycling, reaction throughput (kg/L/h), and overall process economics compared to other synthetic routes are not discussed.
Quality Control	Partial Data	Purity is confirmed by titration and melting point [4]. A full specification including heavy metals, residual solvents, and more sensitive techniques like HPLC is needed for pharmaceutical use.

## Application in Pharmaceutical Synthesis

The key application of **5-Acetylsalicylamide** identified is as a crucial intermediate for the synthesis of **5-acetyl-2(3H)-benzoxazolone**, a building block for novel chalcone derivatives with investigated cytotoxic activity [1] [5].

The following diagram illustrates this two-step synthetic pathway, which offers a more efficient route to the benzoxazolone scaffold compared to alternative methods [5]:



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## Conclusion

This application note summarizes a known laboratory-scale synthesis of **5-Acetylsalicylamide** via a regioselective Friedel-Crafts acylation. While this protocol provides an excellent starting point for research and development, significant gaps exist in the publicly available information concerning its **safe, economical, and environmentally sound implementation on an industrial scale**.

Further development would require in-house process chemistry optimization focusing on the critical scale-up factors outlined above. The synthetic utility of the compound is demonstrated by its role as a key intermediate in the preparation of pharmacologically active benzoxazolone derivatives.

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## References

1. - 5 98 40187-51-7 Acetylsalicylamide [sigmaaldrich.com]
2. - 5 | 40187-51-7 Acetylsalicylamide [chemicalbook.com]
3. - 5 , 98%, Thermo Scientific | Fisher Scientific Acetylsalicylamide [fishersci.co.uk]
4. - 5 40187-51-7 | Tokyo Chemical Acetylsalicylamide ... Industry [tcichemicals.com]
5. New heterocyclic chalcones. Part 6. Synthesis and cytotoxic activities... [degruyterbrill.com]

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